

Personal protective equipment for handling SD-2590 hydrochloride

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Compound of Interest

Compound Name: SD-2590 hydrochloride

Cat. No.: B1681697

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Essential Safety and Handling Guide for SD-2590 Hydrochloride

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety and logistical information for handling **SD-2590 hydrochloride**, a potent matrix metalloproteinase (MMP) inhibitor. The following procedural guidance is designed to ensure safe laboratory practices and proper disposal, fostering a secure research environment.

Compound Information

SD-2590 hydrochloride is a potent inhibitor of several matrix metalloproteinases. While it is not classified as a hazardous substance according to the Globally Harmonized System (GHS), standard laboratory safety precautions should always be observed.

Property	Value	Source
Molecular Weight	554.96 g/mol	[1]
Formula	C ₂₂ H ₂₅ F ₃ N ₂ O ₇ S · HCl	[1]
Appearance	White to off-white solid	
Purity	≥98%	[1]
Solubility	Soluble to 100 mM in water and DMSO	[1]
Storage	Store at -20°C	[1]

Personal Protective Equipment (PPE)

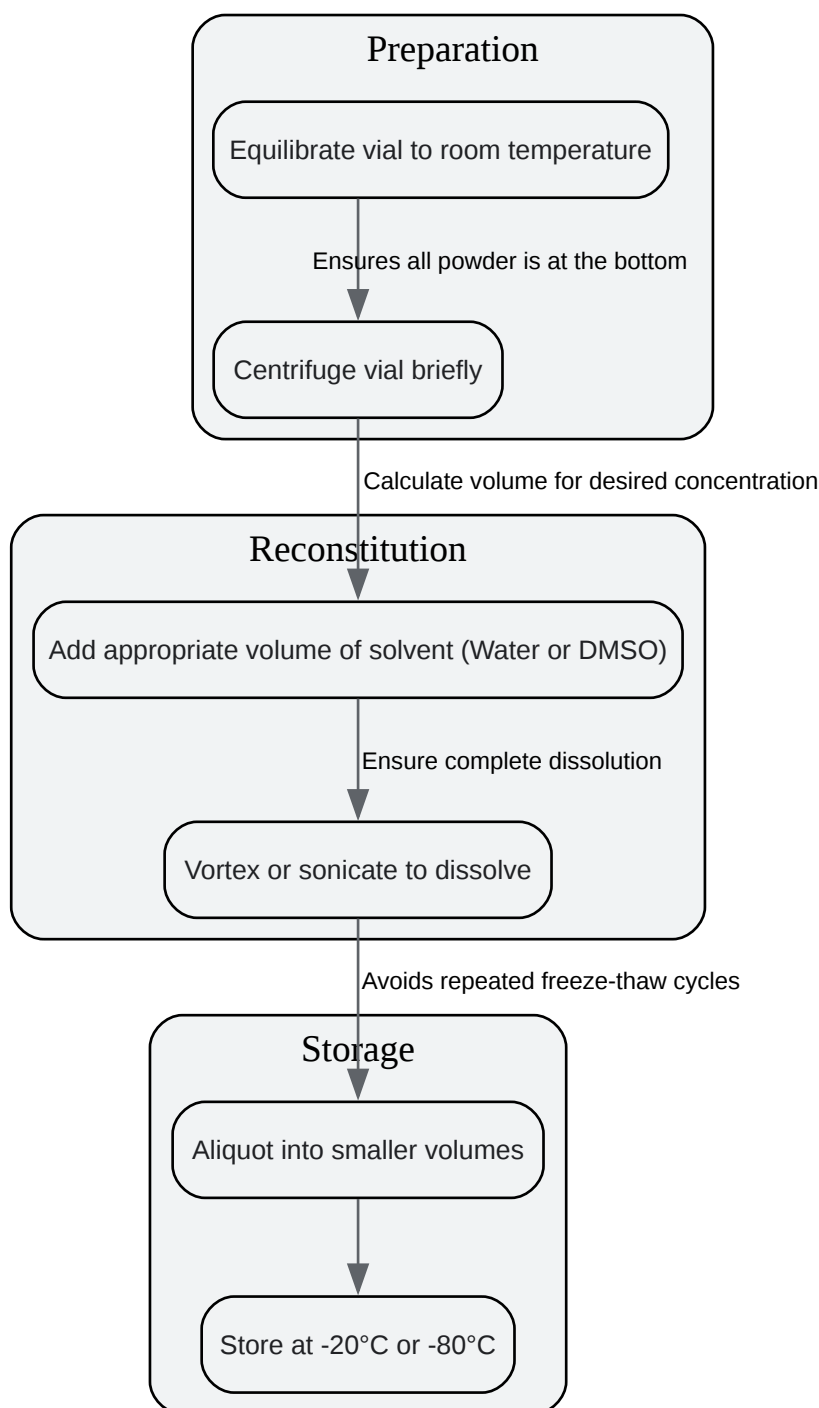
Adherence to standard laboratory PPE protocols is crucial for safe handling.

PPE Item	Specification	Rationale
Gloves	Nitrile or latex gloves	Prevents direct skin contact.
Eye Protection	Safety glasses or goggles	Protects eyes from potential splashes.
Lab Coat	Standard laboratory coat	Protects skin and clothing from spills.

Operational Plan: Reconstitution and Handling

This section outlines the step-by-step procedure for preparing a stock solution of **SD-2590 hydrochloride**. The compound's solubility in both water and DMSO offers flexibility in solvent choice depending on the experimental requirements.

Workflow for Stock Solution Preparation



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Caption: Workflow for the reconstitution of **SD-2590 hydrochloride**.

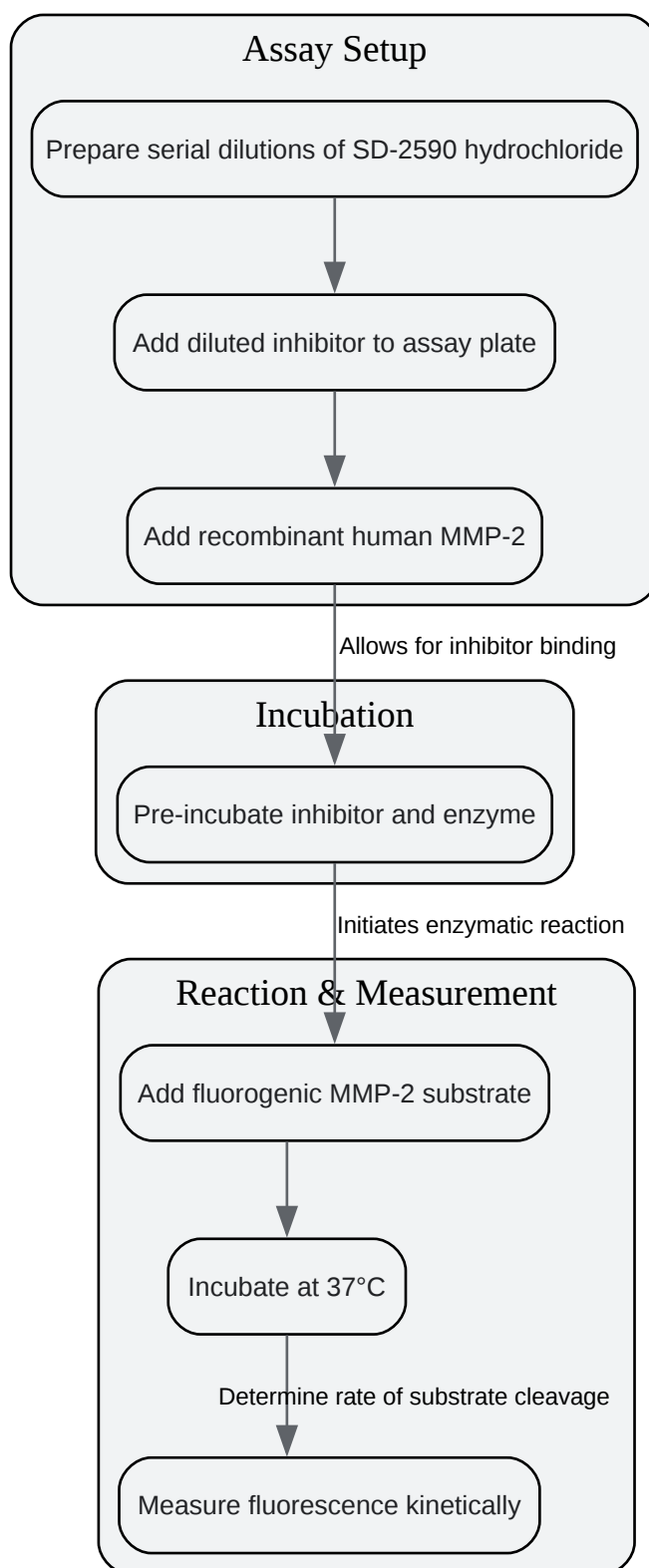
Detailed Protocol for Reconstitution (to 10 mM in DMSO)

- Preparation:
 - Allow the vial of lyophilized **SD-2590 hydrochloride** to equilibrate to room temperature before opening.
 - Briefly centrifuge the vial to ensure all the powder is collected at the bottom.
- Reconstitution:
 - To prepare a 10 mM stock solution, add the appropriate volume of dimethyl sulfoxide (DMSO) to the vial. For example, for 1 mg of **SD-2590 hydrochloride** (MW: 554.96), add 180.2 μL of DMSO.
 - Vortex the vial or use a bath sonicator until the solid is completely dissolved. Visually inspect the solution to ensure there are no particulates.
- Storage:
 - Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
 - Store the aliquots at -20°C or -80°C for long-term stability.

Experimental Protocol: In Vitro MMP-2 Inhibition Assay

This protocol provides a representative method for assessing the inhibitory activity of **SD-2590 hydrochloride** against MMP-2, a key enzyme in its target profile.

Workflow for MMP-2 Inhibition Assay



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References

- 1. How To: Correctly Reconstitute Lyophilised Reagents [krishgen.com]
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